

Application Notes and Protocols: Benzotriazole-1-carboxamidinium Tosylate

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Compound of Interest

Compound Name: **Benzotriazole-1-carboxamidinium tosylate**

Cat. No.: **B060674**

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Introduction

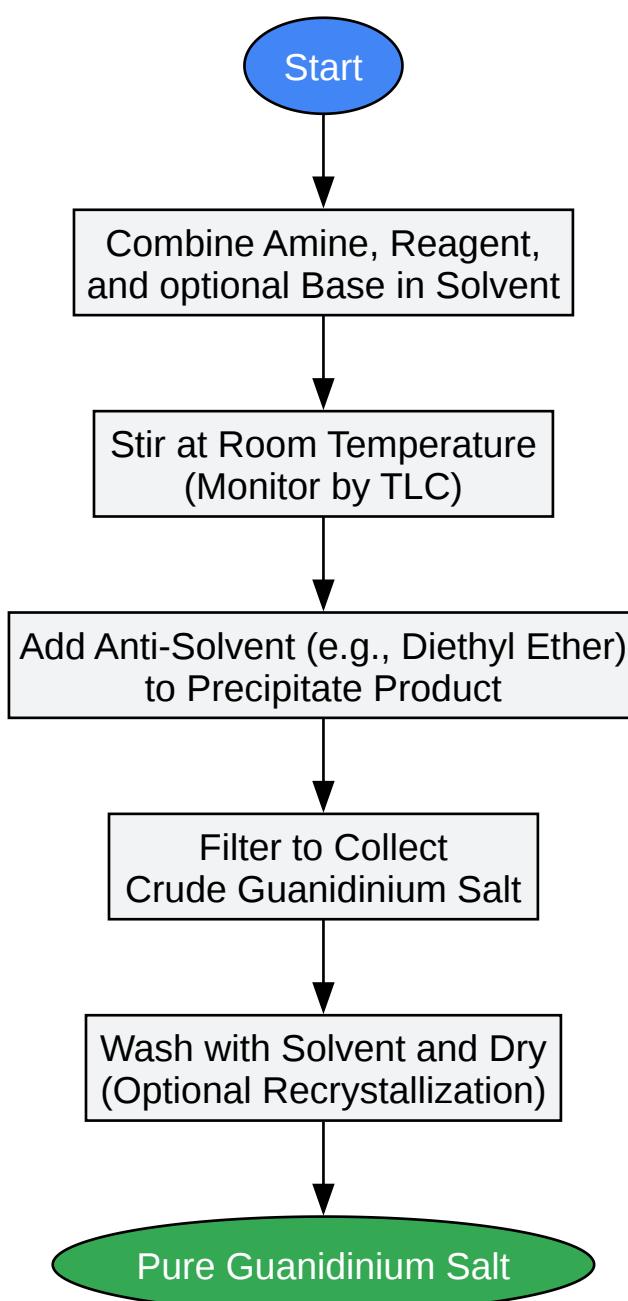
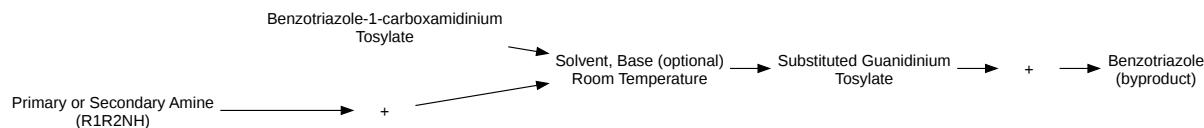
Benzotriazole-1-carboxamidinium tosylate has emerged as a highly efficient and versatile reagent in modern organic synthesis. Its primary application lies in the guanylation of primary and secondary amines, a critical transformation for the synthesis of a wide array of biologically active compounds and pharmaceutical intermediates. This reagent is a stable, non-hygroscopic, crystalline solid, offering significant advantages over other guanylating agents, including mild reaction conditions, high yields, a broad substrate scope, and straightforward product isolation.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **Benzotriazole-1-carboxamidinium tosylate**.

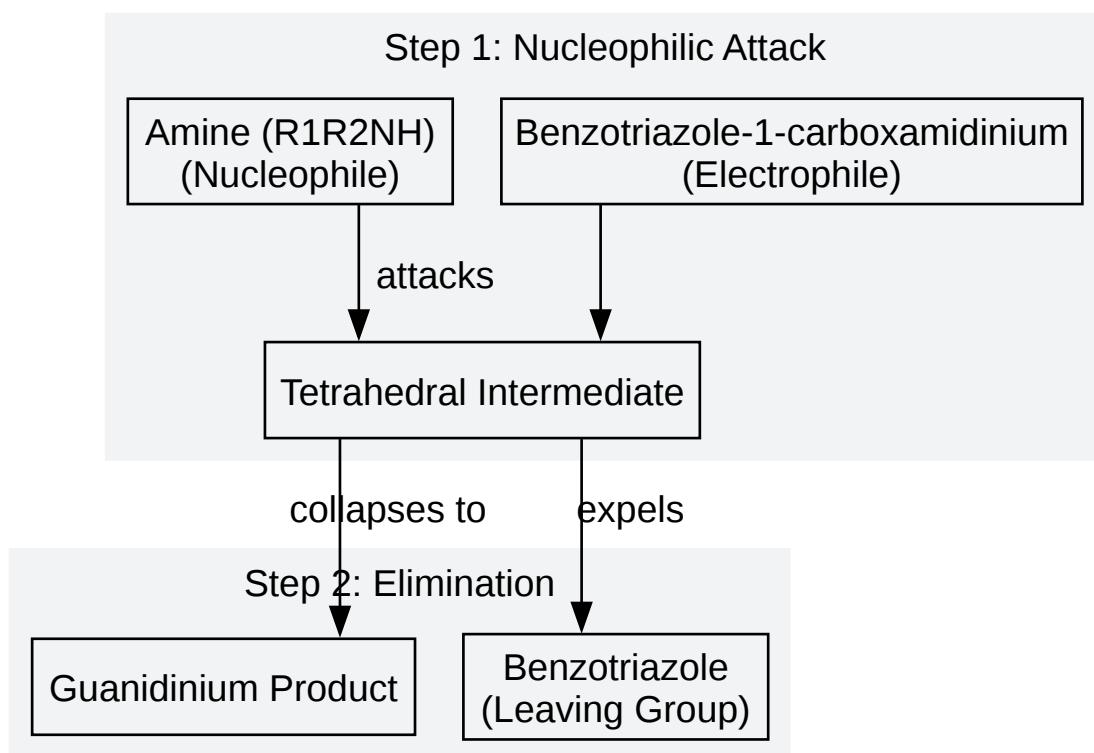
Principle Application: Synthesis of Guanidines

Benzotriazole-1-carboxamidinium tosylate serves as a powerful electrophilic amidinating agent. The core of its reactivity lies in the benzotriazole moiety, which functions as an excellent leaving group. The reaction proceeds via nucleophilic attack of a primary or secondary amine on the carboxamidinium carbon, leading to the formation of a guanidinium salt and the release of benzotriazole.^{[1][3]} This transformation is notable for its efficiency and selectivity under mild conditions.^{[1][4]}

Reaction Scheme:

The general reaction for the guanylation of amines using **Benzotriazole-1-carboxamidinium tosylate** is depicted below.





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References

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